Spectroscopic Characterization of 1-Ethyl-4-Methyl-1H-Pyrazole: A Technical Guide

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Compound of Interest

Compound Name:	*1-ETHYL-4-METHYL-1H-PYRAZOLE*
CAS No.:	*138948-41-1*
Cat. No.:	*B6164753*

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This technical guide provides an in-depth analysis of the expected spectroscopic data for **1-ethyl-4-methyl-1H-pyrazole**, a heterocyclic compound of interest to researchers in medicinal chemistry and drug development. While direct experimental spectra for this specific molecule are not readily available in public databases, this document, grounded in established spectroscopic principles and data from structurally related pyrazoles, offers a robust predictive framework for its characterization by Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Introduction: The Pyrazole Scaffold in Drug Discovery

Pyrazoles are a class of five-membered heterocyclic compounds containing two adjacent nitrogen atoms. This structural motif is a well-established pharmacophore found in a wide array of FDA-approved drugs, exhibiting diverse biological activities, including anti-inflammatory, analgesic, and anticancer properties. The strategic placement of substituents on the pyrazole ring allows for the fine-tuning of a molecule's physicochemical properties and biological targets. Understanding the spectroscopic signature of these substituted pyrazoles is paramount for

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unambiguous structure elucidation, reaction monitoring, and the rational design of novel therapeutic agents.

Molecular Structure and Isomerism

The primary structure of **1-ethyl-4-methyl-1H-pyrazole** consists of a pyrazole ring substituted with an ethyl group at the N1 position and a methyl group at the C4 position. It is crucial to differentiate this isomer from other potential regioisomers, such as 1-ethyl-3-methyl-1H-pyrazole or 1-ethyl-5-methyl-1H-pyrazole, as the substitution pattern significantly influences the spectroscopic output.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Predictive Analysis

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. Based on data from analogous substituted pyrazoles, we can predict the ^{1}H and ^{13}C NMR spectra of **1-ethyl-4-methyl-1H-pyrazole** with a high degree of confidence.

^{1}H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the protons of the ethyl group, the methyl group, and the pyrazole ring.

Table 1: Predicted ^{1}H NMR Spectral Data for **1-Ethyl-4-Methyl-1H-Pyrazole** (in $CDCl_3$)

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-3	~7.3 - 7.5	Singlet	-	1H
H-5	~7.2 - 7.4	Singlet	-	1H
N-CH_2	~4.0 - 4.2	Quartet	~7.3	2H
C4-CH_3	~2.0 - 2.2	Singlet	-	3H
N-CH_2-CH_3	~1.4 - 1.6	Triplet	~7.3	3H

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Interpretation and Rationale:

- Pyrazole Ring Protons (H-3 and H-5): The two protons on the pyrazole ring are expected to appear as distinct singlets in the aromatic region of the spectrum. Their chemical shifts are influenced by the electronic environment of the ring.
- N-Ethyl Group: The methylene protons (-CH_2-) adjacent to the nitrogen atom will be deshielded and appear as a quartet due to coupling with the three protons of the methyl group. The terminal methyl protons (-CH_3) will appear as a triplet.
- C4-Methyl Group: The protons of the methyl group at the C4 position are expected to appear as a sharp singlet, as there are no adjacent protons to couple with.

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum will provide information on the number and electronic environment of the carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Spectral Data for **1-Ethyl-4-Methyl-1H-Pyrazole** (in $CDCl_3$)

Carbon	Predicted Chemical Shift (δ, ppm)
C-3	~138 - 140
C-4	~110 - 112
C-5	~128 - 130
N-CH_2	~48 - 50
C4-CH_3	~9 - 11
N-CH_2-CH_3	~15 - 17

Interpretation and Rationale:

- Pyrazole Ring Carbons: The chemical shifts of the pyrazole ring carbons are characteristic of aromatic heterocyclic systems. The carbon bearing the methyl group (C-4) is expected to be the most shielded.

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- N-Ethyl and C4-Methyl Carbons: The signals for the ethyl and methyl carbons will appear in the aliphatic region of the spectrum.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **1-ethyl-4-methyl-1H-pyrazole** is expected to exhibit characteristic absorption bands.

Table 3: Predicted IR Absorption Bands for **1-Ethyl-4-Methyl-1H-pyrazole**

Wavenumber (cm^{-1})	Vibration	Intensity
3100 - 3150	C-H stretch (aromatic)	Medium
2850 - 3000	C-H stretch (aliphatic)	Medium-Strong
1500 - 1600	C=N and C=C stretch (pyrazole ring)	Medium-Strong
1400 - 1480	C-H bend (aliphatic)	Medium
1000 - 1300	C-N stretch	Medium

Interpretation:

The spectrum will be dominated by C-H stretching vibrations from both the aromatic pyrazole ring and the aliphatic ethyl and methyl groups. The characteristic ring stretching vibrations of the pyrazole core are also expected to be prominent.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Expected Mass Spectrum Data:

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- Molecular Ion (M^+): The molecular formula of **1-ethyl-4-methyl-1H-pyrazole** is $C_6H_{10}N_2$. The expected molecular ion peak will be at an m/z (mass-to-charge ratio) of 110.08.
- Major Fragmentation Pathways:
  - Loss of a methyl group ($-CH_3$) from the ethyl substituent, resulting in a fragment at m/z 95.
  - Loss of an ethyl group ($-C_2H_5$), leading to a fragment at m/z 81.
  - Cleavage of the pyrazole ring can lead to various smaller fragments.

The relative abundances of these fragments will be dependent on the ionization energy used.

Experimental Protocols

To obtain the spectroscopic data discussed, the following standardized protocols are recommended.

NMR Spectroscopy

A detailed workflow for acquiring high-quality NMR spectra.

Caption: A generalized workflow for NMR sample preparation, data acquisition, processing, and analysis.

IR Spectroscopy

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